

analytical methods for quantifying 4-(4-ethylphenyl)-2H-phthalazin-1-one

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Compound of Interest

Compound Name:	4-(4-ethylphenyl)-2H-phthalazin-1-one
CAS No.:	102990-37-4
Cat. No.:	B413425

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This Application Note and Protocol Guide details the analytical quantification of **4-(4-ethylphenyl)-2H-phthalazin-1-one** (hereafter referred to as EP-PHT), a structural analog of the phthalazinone pharmacophore found in Poly(ADP-ribose) Polymerase (PARP) inhibitors like Olaparib.

This guide is designed for analytical chemists and pharmaceutical scientists, focusing on two distinct workflows:

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for purity analysis and high-concentration assays (e.g., drug substance QC).
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for trace quantification in biological matrices (e.g., pharmacokinetic studies).

Part 1: Analyte Profiling & Method Strategy

1.1 Physicochemical Properties

Understanding the molecule is the first step in method design. EP-PHT is a lipophilic, neutral heterocycle.

Property	Value (Predicted/Analog-Based)	Analytical Implication
Chemical Formula	C ₁₆ H ₁₄ N ₂ O	Monoisotopic Mass: 250.11 g/mol
Core Structure	Phthalazin-1(2H)-one	Strong UV absorbance at 254 nm and 280 nm.
pKa	~12.5 (Amide NH)	Neutral across pH 2–9. No pH-dependent retention shifts in standard RP-HPLC.
LogP	~3.2 – 3.8	Highly lipophilic. Requires high organic content (>40%) for elution.
Solubility	Low in water (<0.1 mg/mL); High in DMSO, MeOH	Critical: Stock solutions must be prepared in DMSO or MeOH, not aqueous buffer.

1.2 Method Selection Logic

- HPLC-UV: Selected for robustness. The conjugated phthalazinone system provides excellent UV sensitivity. Ideal for raw material testing.
- LC-MS/MS: Selected for sensitivity.^[1] The basic nitrogen (N2/N3) allows for protonation in ESI+ mode, enabling picogram-level detection in plasma.

Part 2: HPLC-UV Protocol (Assay & Purity)

Objective: Quantify EP-PHT in bulk powder or formulation prototypes (Range: 1 – 100 µg/mL).

2.1 Chromatographic Conditions

- System: Agilent 1260 Infinity II or equivalent (Quaternary Pump, DAD).

- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm).
 - Why? The C18 phase provides strong retention for the ethylphenyl group; 3.5 µm balances resolution and backpressure.
- Mobile Phase A: 0.1% Formic Acid in Water (v/v).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.^{[2][3]}
- Column Temp: 35°C (Stabilizes retention times).
- Detection: UV at 254 nm (primary) and 280 nm (secondary).

2.2 Gradient Program

Time (min)	% Mobile Phase B	Rationale
0.0	30	Initial equilibration.
2.0	30	Hold to separate polar impurities.
10.0	90	Linear ramp to elute lipophilic EP-PHT.
12.0	90	Wash column (remove highly retained artifacts).
12.1	30	Return to initial conditions.
15.0	30	Re-equilibration.

2.3 Standard Preparation

- Stock Solution (1 mg/mL): Dissolve 10.0 mg EP-PHT in 10.0 mL DMSO. Sonicate for 5 mins.
- Working Standard (100 µg/mL): Dilute 1.0 mL Stock into 9.0 mL Methanol.
- Calibration Curve: Serial dilutions in Water:Methanol (50:50) to generate 1, 5, 10, 25, 50, 100 µg/mL.

Part 3: LC-MS/MS Protocol (Bioanalysis)

Objective: Quantify EP-PHT in rat plasma or cell lysate (Range: 1 – 1000 ng/mL).

3.1 Mass Spectrometry Settings (ESI+)

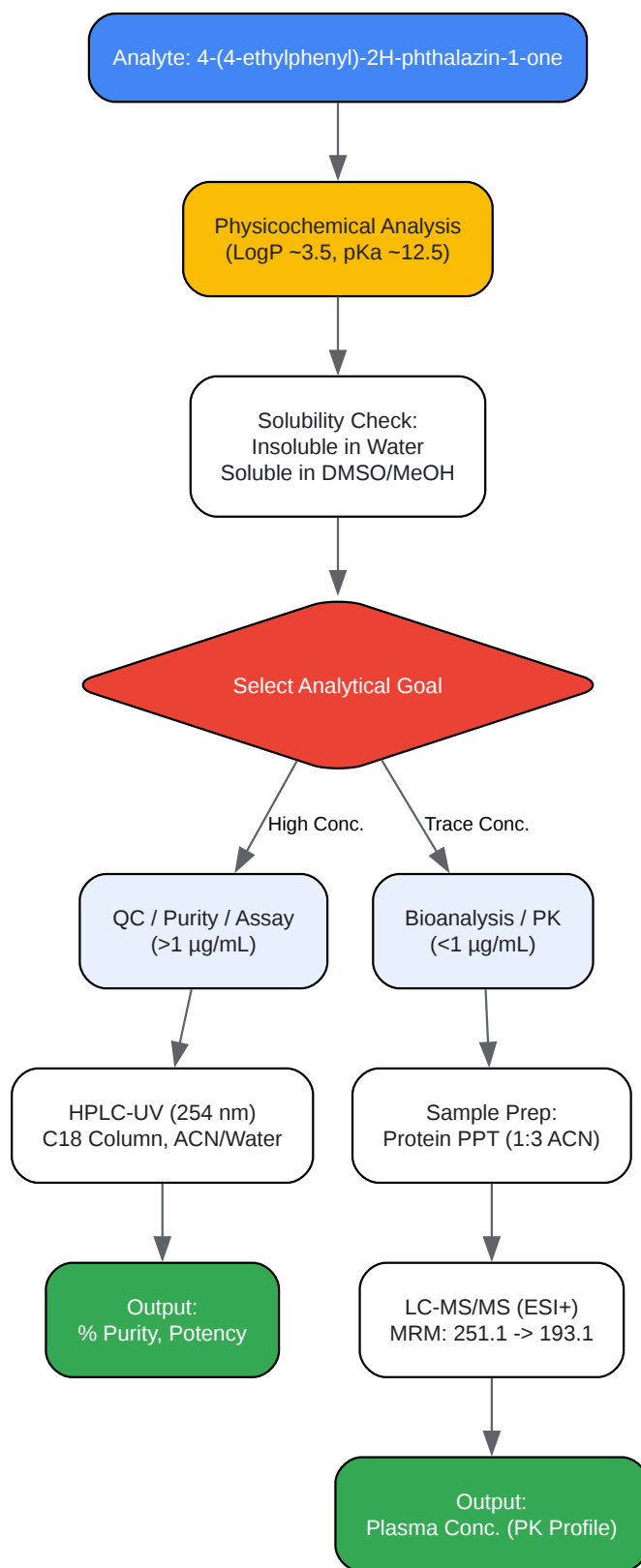
- Source: Electrospray Ionization (Positive Mode).[\[4\]](#)[\[5\]](#)
- MRM Transitions:
 - Quantifier: m/z 251.1 $[M+H]^+ \rightarrow 193.1$ (Loss of ethyl/fragmentation of phenyl ring).
 - Qualifier: m/z 251.1 $[M+H]^+ \rightarrow 165.1$ (Phthalazinone core fragment).
- Spray Voltage: 4500 V.
- Temperature: 500°C.

3.2 Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 μ L plasma to a 1.5 mL centrifuge tube.
- Internal Standard (IS): Add 10 μ L of Olaparib-d8 or Warfarin (1 μ g/mL in ACN).
- Precipitate: Add 150 μ L ice-cold Acetonitrile. Vortex vigorously for 30s.
- Centrifuge: 12,000 x g for 10 min at 4°C.
- Injection: Transfer 100 μ L supernatant to HPLC vial. Inject 5 μ L.

Part 4: Visualizing the Workflow

The following diagram illustrates the decision logic for method development and sample processing for EP-PHT.



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Caption: Analytical workflow for EP-PHT selection based on concentration range and matrix complexity.

Part 5: Validation Parameters (ICH Q2(R1))

To ensure data integrity, the following validation criteria must be met:

Parameter	Acceptance Criteria (HPLC-UV)	Acceptance Criteria (LC-MS/MS)
Specificity	No interference at RT of EP-PHT (Resolution > 2.0).	Signal-to-Noise > 3 in blank matrix.
Linearity	$R^2 > 0.999$ (5 levels).	$R^2 > 0.99$ (Weighted $1/x^2$). [2]
Accuracy	98.0% – 102.0% recovery. [6]	85.0% – 115.0% recovery.
Precision	RSD < 2.0% (n=6). [6]	RSD < 15.0% (n=6).
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ).	LOQ established at lowest standard with <20% CV.

Troubleshooting Guide

- Peak Tailing: EP-PHT has a secondary amine/amide. If tailing occurs, add 5 mM Ammonium Acetate to the aqueous mobile phase to mask silanols.
- Carryover: Due to high LogP, EP-PHT may stick to injector needles. Use a needle wash of 50:50 Methanol:Isopropanol.

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